

# Vanyldisulfamide: A Technical Overview of a Potential Therapeutic Agent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Vanyldisulfamide**

Cat. No.: **B086878**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Vanyldisulfamide** is a distinct sulfonamide-containing chemical entity. This document provides a technical guide to the current, albeit limited, understanding of its potential mechanism of action. At present, direct experimental evidence elucidating the precise biological activity of **vanyldisulfamide** is not available in peer-reviewed literature. However, preliminary computational studies and its structural classification as a sulfonamide allow for the formulation of initial hypotheses. This guide summarizes the available data, outlines hypothesized mechanisms, and provides standardized templates for future experimental data presentation and protocol documentation to encourage and facilitate further research into this molecule.

## Introduction

**Vanyldisulfamide** is a small molecule with the chemical formula  $C_{20}H_{22}N_4O_6S_2$ .<sup>[1]</sup> As a member of the sulfonamide class of compounds, it holds potential for a range of biological activities, as this class is known for its diverse therapeutic applications. While research specific to **vanyldisulfamide** is sparse, this document aims to consolidate the existing information and provide a framework for future investigation.

## Chemical and Physical Properties

A summary of the key chemical identifiers for **vanyldisulfamide** is presented in Table 1.

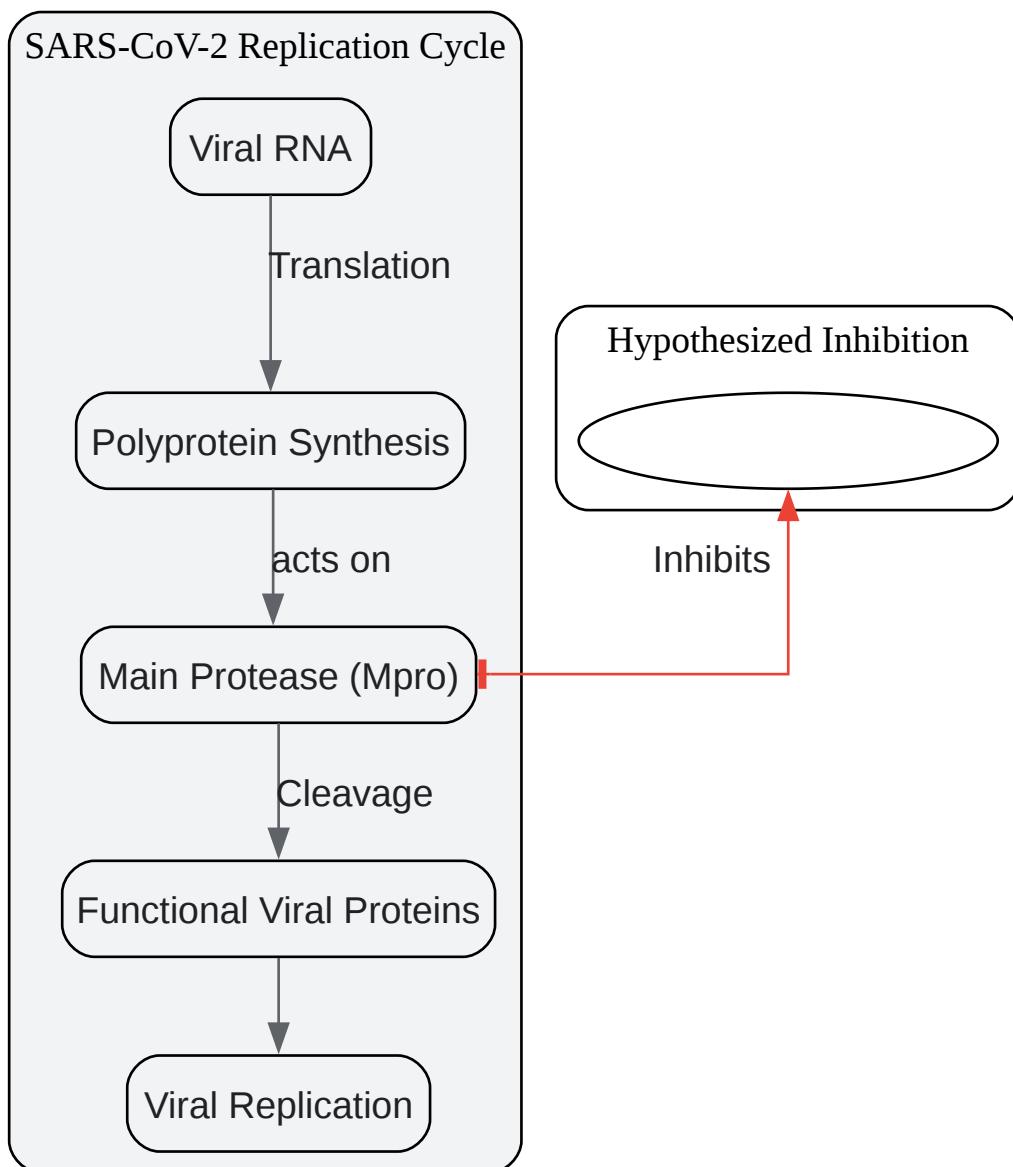
Property	Value	Source
CAS Number	119-85-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>20</sub> H <sub>22</sub> N <sub>4</sub> O <sub>6</sub> S <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	478.5 g/mol	<a href="#">[1]</a>
IUPAC Name	4-[[[4-hydroxy-3-methoxyphenyl)-[(4-sulfamoylphenyl)amino]methyl]amino]benzenesulfonamide	<a href="#">[1]</a>

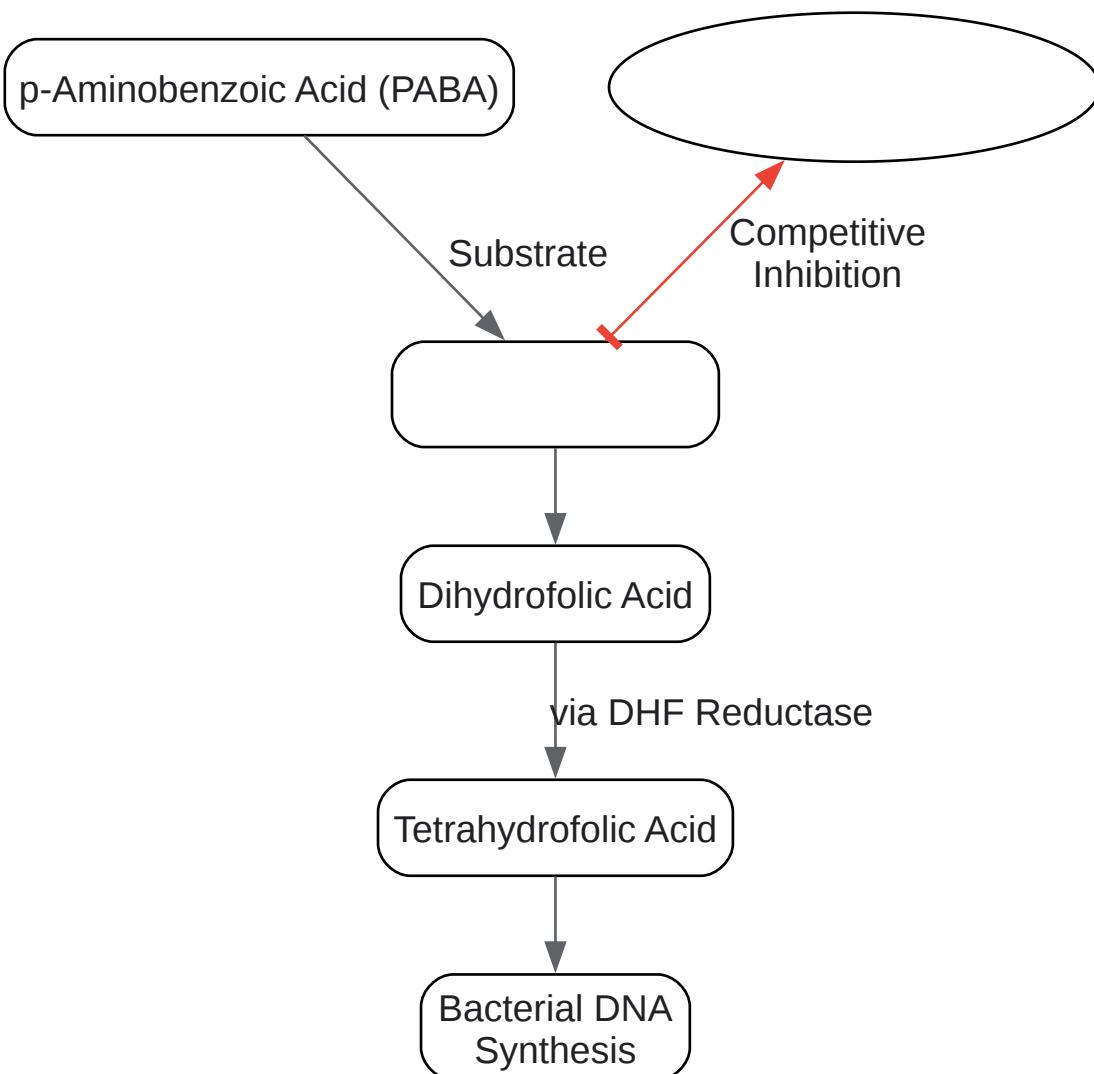
Table 1: Chemical and Physical Properties of **Vanyldisulfamide**. This table summarizes the basic chemical identifiers for the molecule.

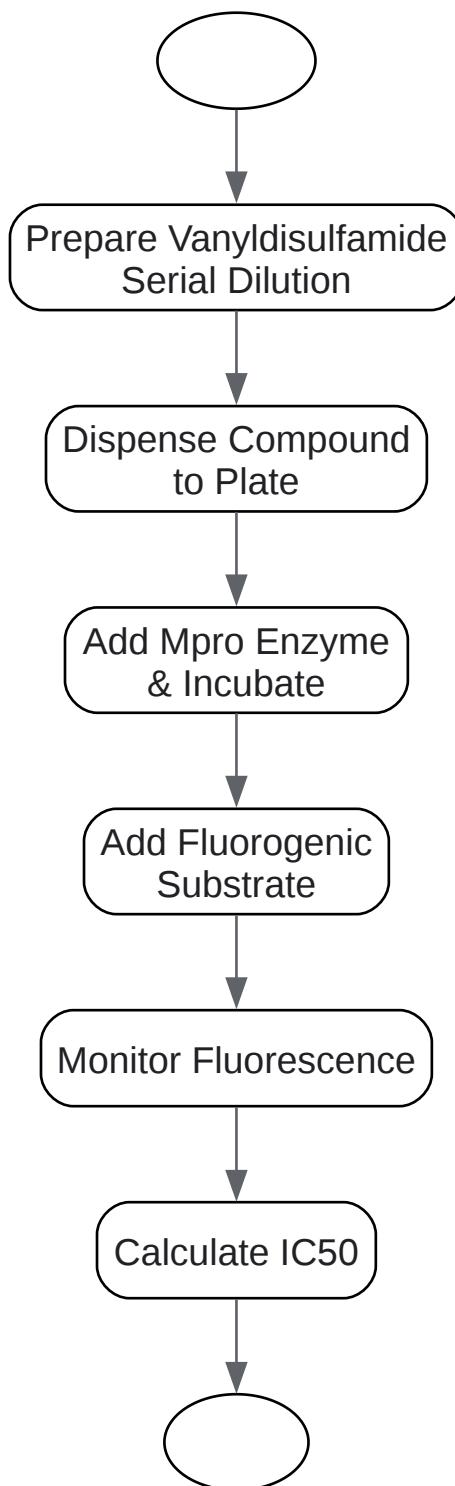
## Hypothesized Mechanism of Action: SARS-CoV-2 Main Protease Inhibition

A 2020 computational study screened a large database of compounds for potential inhibitors of the SARS-CoV-2 main protease (Mpro), an enzyme essential for viral replication. In this virtual screening, **vanyldisulfamide** was identified as a potential candidate inhibitor.

The proposed mechanism involves the binding of **vanyldisulfamide** to the active site of the Mpro, thereby preventing it from cleaving the viral polyproteins into their functional units. This inhibition would disrupt the viral life cycle. It is crucial to note that this hypothesis is based solely on computational modeling and awaits experimental validation.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Vanyldisulfamide | 119-85-7 [amp.chemicalbook.com]
- 2. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Vanyldisulfamide: A Technical Overview of a Potential Therapeutic Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086878#vanyldisulfamide-mechanism-of-action-hypothesis]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)